

Comparative analysis of the endocrine-disrupting potential of Diisodecyl succinate and other plasticizers

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Compound of Interest

Compound Name: *Diisodecyl succinate*

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Comparative Analysis of Endocrine-Disrupting Potential: A Guide for Researchers

A critical evaluation of the endocrine-disrupting potential of plasticizers is paramount for ensuring human and environmental safety. This guide provides a comparative analysis of various plasticizers, offering insights into their effects on endocrine pathways. While comprehensive data on numerous plasticizers is available, it is important to note a significant data gap in the peer-reviewed literature regarding the endocrine-disrupting potential of **Diisodecyl succinate** (DIDS). Therefore, this document serves as a framework for analysis, presenting available data for other common plasticizers and detailing the experimental protocols necessary for a thorough evaluation of substances like DIDS.

Data Presentation: Comparative Endocrine Activity of Plasticizers

The following table summarizes the endocrine-disrupting potential of several common plasticizers based on in vitro assays. The data is compiled from multiple studies to provide a comparative overview. It is crucial to consult the original research for detailed experimental conditions and nuances.

Plasticizer	Assay Type	Endpoint	Result
Di(2-ethylhexyl) phthalate (DEHP)	E-Screen (MCF-7 cells)	Estrogenic Activity	Moderate agonist activity[1]
AR Gene Reporter (MDA-kb2 cells)	Androgenic/Anti-androgenic Activity	No significant activity[1]	Weakly estrogenic[2]
H295R Steroidogenesis Assay	Steroidogenesis	Increased estradiol synthesis[1]	
Di-n-butyl phthalate (DBP)	Yeast Estrogen Screen (YES)	Estrogenic Activity	
JEG-3 Cell Aromatase Assay	Aromatase Activity	Significant decrease in P450 aromatase activity[3]	No estrogenic or anti-estrogenic activity[1]
Diisononyl phthalate (DINP)	E-Screen (MCF-7 cells)	Estrogenic Activity	
AR Gene Reporter (MDA-kb2 cells)	Androgenic/Anti-androgenic Activity	No androgenic or anti-androgenic activity[1]	
H295R Steroidogenesis Assay	Steroidogenesis	Increased estradiol synthesis[1]	Concluded to not be an endocrine disruptor based on a weight of evidence assessment[4][5][6]
Di-isodecyl phthalate (DIDP)	Multiple in vitro and in vivo assays	Estrogen, Androgen, Thyroid, and Steroidogenesis (EATS) pathways	
1,2-Cyclohexane dicarboxylic acid diisononyl ester (DINCH)	E-Screen (MCF-7 cells)	Estrogenic Activity	
AR Gene Reporter (MDA-kb2 cells)	Androgenic/Anti-androgenic Activity	No androgenic or anti-androgenic activity[1]	

H295R Steroidogenesis Assay	Steroidogenesis	Increased estradiol synthesis[1]	
Bisphenol A (BPA)	E-Screen (MCF-7 cells)	Estrogenic Activity	Estrogenic agonist activity[7]
JEG-3 Cell Aromatase Assay	Aromatase Activity	Decreased P450 aromatase activity[3]	

Experimental Protocols

A tiered approach is often employed to screen for endocrine-disrupting chemicals, beginning with in silico and in vitro methods and progressing to in vivo assays for confirmation.[8]

In Vitro Assays

1. Estrogen Receptor (ER) Transcriptional Activation Assay (e.g., E-Screen)

- Objective: To assess the potential of a chemical to induce or inhibit estrogen receptor-mediated cellular responses.
- Cell Line: MCF-7 human breast cancer cells, which are estrogen-responsive.
- Methodology:
 - MCF-7 cells are cultured in a medium stripped of estrogens.
 - The cells are then exposed to a range of concentrations of the test substance (e.g., **Diisodecyl succinate**) for a specified period (e.g., 6 days). 17 β -estradiol is used as a positive control, and a vehicle control (e.g., DMSO) is also included.
 - Cell proliferation is measured as an endpoint, often using a colorimetric assay (e.g., sulforhodamine B).
 - An increase in cell proliferation compared to the vehicle control indicates potential estrogenic activity. To test for anti-estrogenic activity, the substance is co-incubated with 17 β -estradiol, and a reduction in the estradiol-induced proliferation is measured.[1]

2. Androgen Receptor (AR) Transcriptional Activation Assay

- Objective: To determine if a substance can act as an agonist or antagonist of the androgen receptor.
- Cell Line: A cell line genetically modified to express the human androgen receptor and a reporter gene (e.g., luciferase) under the control of an androgen-responsive element (e.g., AR-EcoScreen cells or MDA-kb2 cells).[9]
- Methodology:
 - The cells are exposed to various concentrations of the test chemical. For agonist testing, the chemical is added alone. For antagonist testing, the chemical is added in the presence of a known androgen receptor agonist (e.g., dihydrotestosterone - DHT).
 - After an incubation period, the cells are lysed, and the activity of the reporter gene product (e.g., luciferase) is measured.
 - An increase in reporter activity indicates androgenic potential, while a decrease in DHT-induced reporter activity suggests anti-androgenic properties.[1][10]

3. H295R Steroidogenesis Assay

- Objective: To evaluate the effect of a chemical on the production of steroid hormones.
- Cell Line: H295R human adrenocortical carcinoma cells, which express the key enzymes for steroidogenesis.
- Methodology:
 - H295R cells are exposed to the test substance for a defined period (e.g., 48 hours).
 - The culture medium is then collected and analyzed for the levels of various steroid hormones, such as testosterone and estradiol, typically using liquid chromatography-mass spectrometry (LC-MS) or enzyme-linked immunosorbent assays (ELISAs).
 - Alterations in hormone levels compared to a vehicle control indicate interference with steroidogenesis.[1][11]

In Vivo Assays

Should in vitro screening indicate potential endocrine activity, in vivo assays are conducted as a higher tier of testing.

1. Uterotrophic Assay (for estrogenic activity)

- Objective: To assess the estrogenic or anti-estrogenic activity of a substance in a living organism.
- Animal Model: Immature or ovariectomized female rats.
- Methodology:
 - The animals are administered the test substance daily for three consecutive days via oral gavage or subcutaneous injection.
 - On the fourth day, the animals are euthanized, and the uterus is removed and weighed (wet and blotted weight).
 - An increase in uterine weight compared to the control group indicates estrogenic activity. For anti-estrogenicity, the substance is co-administered with an estrogen, and a reduction in the estrogen-induced uterine weight gain is measured.

2. Hershberger Assay (for androgenic and anti-androgenic activity)

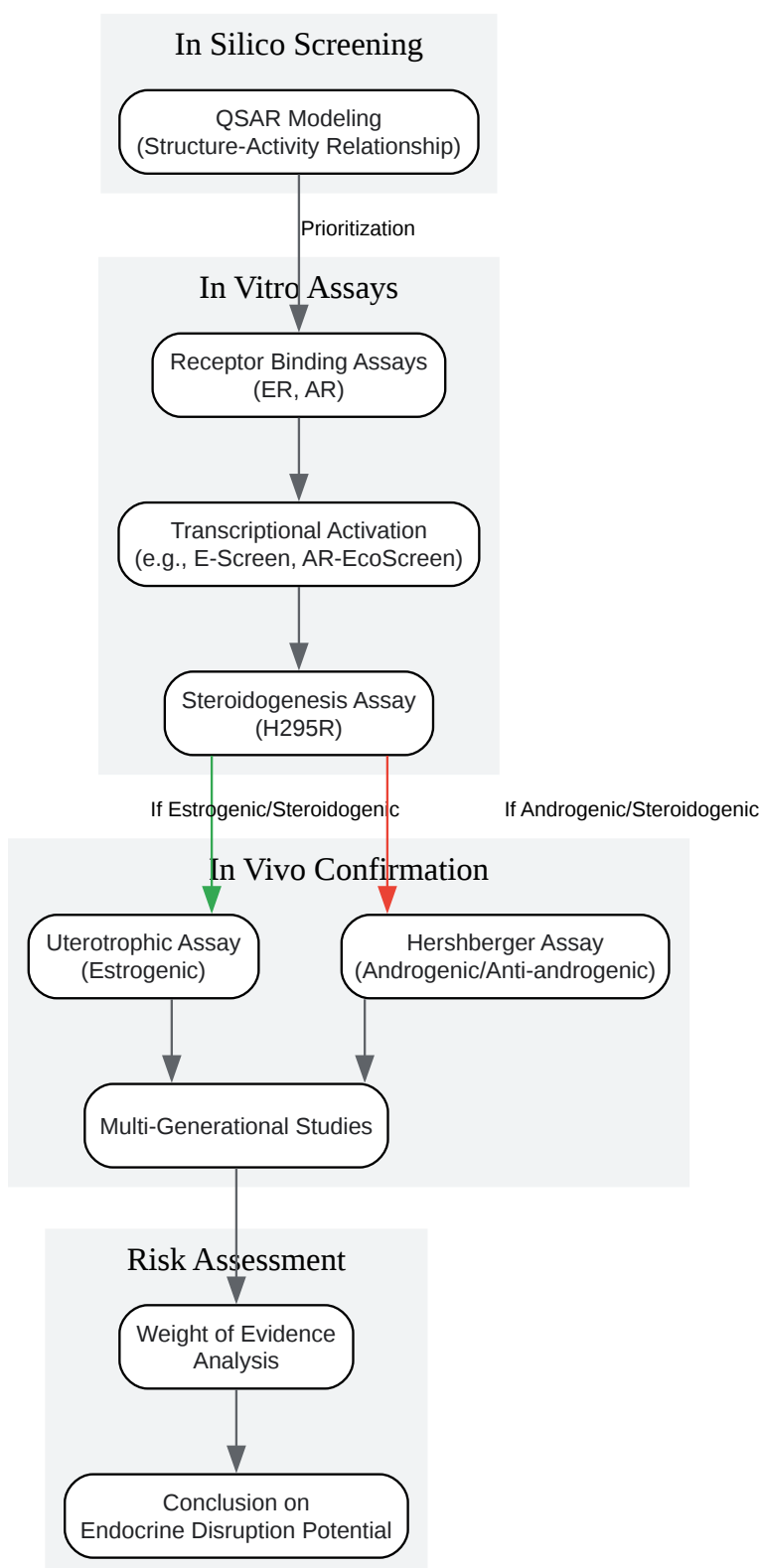
- Objective: To detect substances with androgenic or anti-androgenic effects.
- Animal Model: Peripubertal castrated male rats.
- Methodology:
 - The castrated rats are treated with the test substance for 10 consecutive days. For anti-androgen testing, the substance is co-administered with testosterone propionate.
 - After the treatment period, specific androgen-responsive tissues (ventral prostate, seminal vesicles, bulbocavernosus/levator ani muscles, and glans penis) are excised and weighed.

- An increase in the weight of these tissues suggests androgenic activity, while a decrease in tissue weight in the presence of testosterone indicates anti-androgenic activity.[10]

Mandatory Visualizations

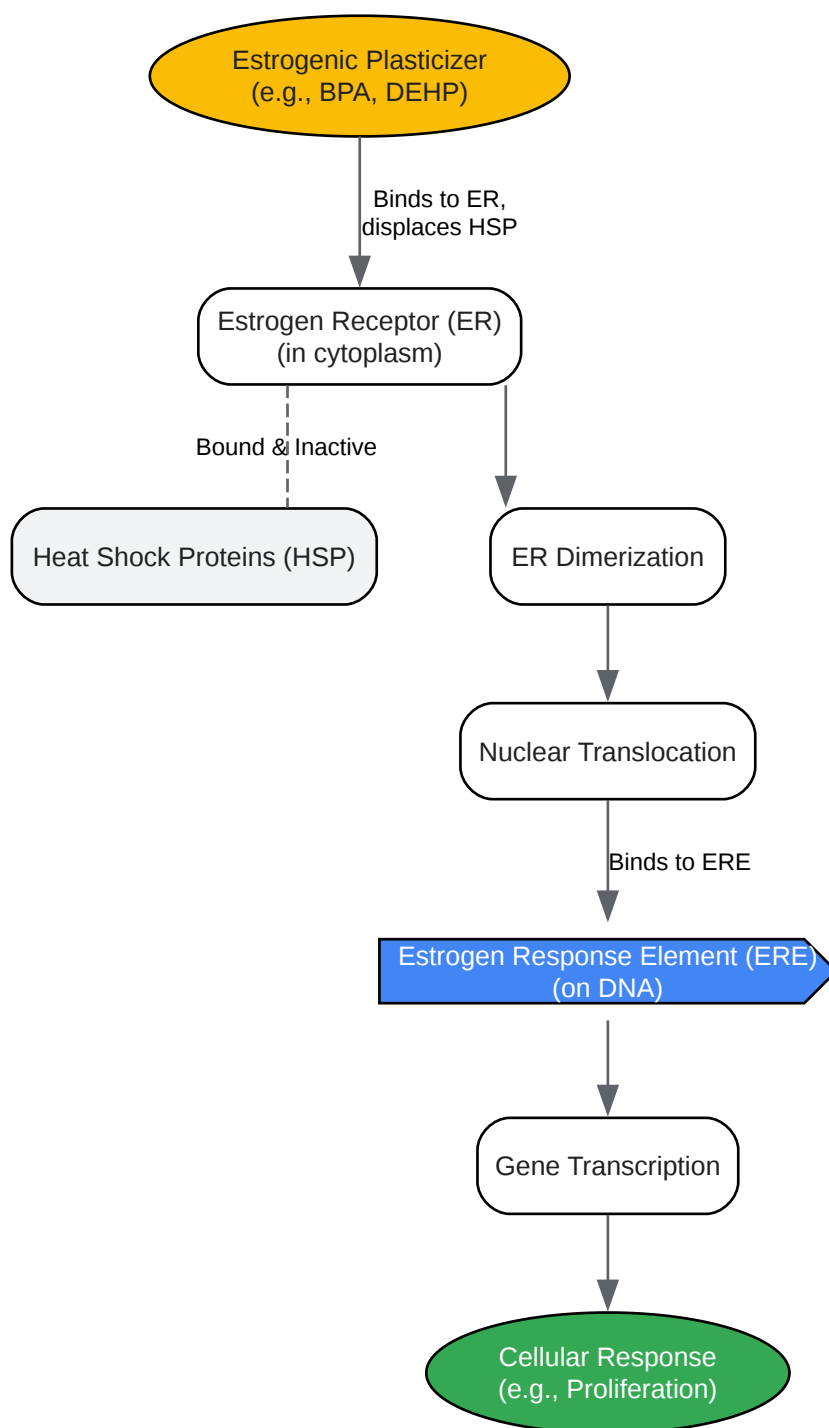
Signaling Pathways and Experimental Workflows

The following diagrams illustrate key conceptual frameworks for understanding and assessing endocrine disruption.



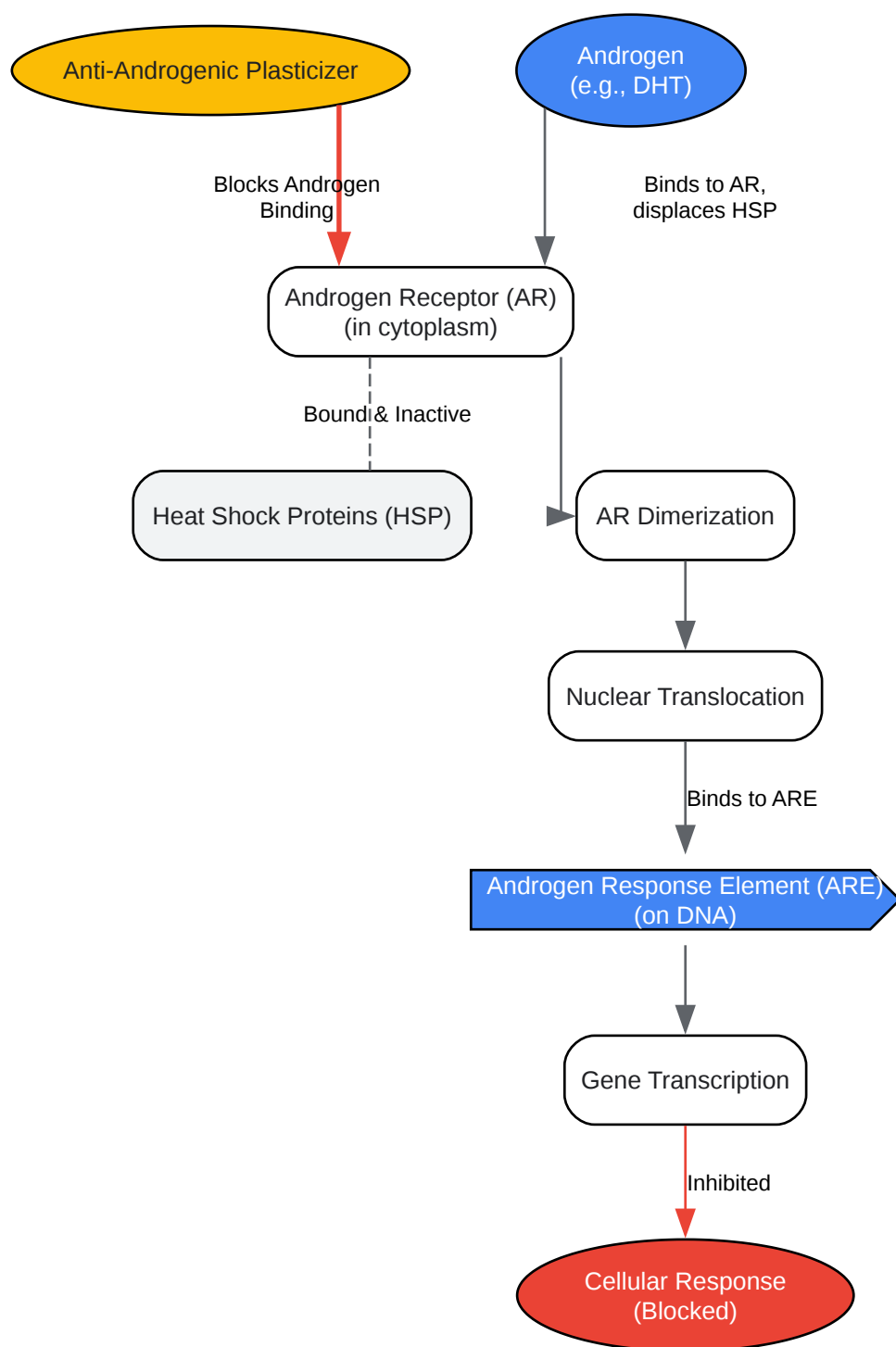
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Caption: Tiered testing workflow for endocrine disruptor assessment.



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Caption: Estrogen receptor signaling pathway and disruption by plasticizers.



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Caption: Androgen receptor signaling and disruption by anti-androgenic plasticizers.

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